

Technical Guide: Safety and Handling of 2-Chloro-5-methoxypyrazine

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Compound of Interest

Compound Name: 2-Chloro-5-methoxypyrazine

Cat. No.: B1353803

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. The information provided is based on available data for **2-Chloro-5-methoxypyrazine** and related compounds. A comprehensive Safety Data Sheet (SDS) for this specific compound is not publicly available. Therefore, all handling and safety procedures should be conducted with the utmost caution, adhering to the principles of chemical safety for hazardous substances. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Introduction

2-Chloro-5-methoxypyrazine (CAS No. 33332-31-9) is a substituted pyrazine derivative. Pyrazines are a class of heterocyclic aromatic organic compounds with a wide range of applications in pharmaceuticals, agrochemicals, and as flavor and fragrance agents.^[1] The presence of a halogenated aromatic ring suggests that this compound should be handled as a potentially hazardous substance. This guide provides a summary of the known safety information and outlines best practices for its handling and use in a research and development setting.

Hazard Identification and Classification

Based on available information from chemical suppliers, **2-Chloro-5-methoxypyrazine** is classified with the following hazard statements:^[2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this compound is Warning.[\[2\]](#)

Physical and Chemical Properties

Quantitative data for **2-Chloro-5-methoxypyrazine** is limited. The following table summarizes the available information.

Property	Value	Reference
CAS Number	33332-31-9	[2] [3]
Molecular Formula	C ₅ H ₅ ClN ₂ O	[3]
Molecular Weight	144.56 g/mol	[3]
Appearance	White to off-white solid	[3]
Melting Point	90 °C	[3]
Boiling Point	183.3±35.0 °C (Predicted)	[3]
Density	1.292±0.06 g/cm ³ (Predicted)	[3]
Flash Point	Not available	
Solubility	Not available	

Toxicological Information

Specific toxicological data such as LD50 or LC50 values for **2-Chloro-5-methoxypyrazine** are not readily available. The hazard statements indicate moderate acute toxicity if ingested and irritation to the skin, eyes, and respiratory system.[\[2\]](#) Halogenated aromatic compounds as a

class can have various toxic effects, and in the absence of specific data, this compound should be handled as a substance with potential for toxicity.[\[4\]](#)[\[5\]](#)

Exposure Route	Hazard	Precautionary Statement	Reference
Oral	Harmful if swallowed	P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.	[2]
Dermal	Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.	[2]
Inhalation	May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF	[2]

		INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell.
Eyes	Causes serious eye irritation	<p>P280: Wear protective gloves/protective clothing/eye protection/face protection.</p> <p>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. [2]</p> <p>Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.</p>

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **2-Chloro-5-methoxypyrazine** to determine the appropriate level of PPE. The following are minimum requirements:

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant, impermeable gloves (e.g., Nitrile rubber).	Prevents skin contact, which can cause irritation.
Body Protection	Chemical-resistant lab coat or coveralls.	Provides a barrier against accidental spills and splashes.
Respiratory Protection	Use in a certified chemical fume hood is mandatory. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.	Mitigates inhalation risk, as the vapor and dust may cause respiratory irritation.

Weighing and Handling of Powder

Due to the hazardous nature of the powder, all weighing and handling must be performed in a controlled environment to minimize the risk of aerosolization and exposure.

Protocol for Weighing a Hazardous Powder:

- Preparation:
 - Designate a specific area for handling the powder, preferably within a certified chemical fume hood.[6][7]
 - Cover the work surface with disposable absorbent bench paper.[6]
 - Ensure all necessary equipment (spatulas, weigh boats, containers) is clean and readily available inside the fume hood.
 - Don the appropriate PPE as specified in section 5.1.

- Weighing Procedure (Tare Method):
 - Place a labeled, sealable container on the balance inside the fume hood.
 - Tare the balance to zero.
 - Carefully transfer the desired amount of **2-Chloro-5-methoxypyrazine** into the container using a clean spatula. Avoid creating dust.[6][7]
 - Once the desired weight is achieved, securely close the container.
 - If the balance is located outside the fume hood, tare a sealed container, transfer the powder inside the fume hood, seal the container, and then move it to the balance for weighing.[8][9]
- Post-Weighing:
 - Clean any residual powder from the spatula and work surface using a wet wipe or a HEPA-filtered vacuum. Do not use dry sweeping.[6][8]
 - Dispose of all contaminated disposable materials (weigh boats, wipes, gloves) in a designated hazardous waste container.

Storage

Proper storage is crucial to maintain the stability of **2-Chloro-5-methoxypyrazine** and prevent accidental exposure.

- Temperature: Store in a cool, dry, and well-ventilated area, ideally between 2-8°C.[3][10]
- Container: Keep the container tightly sealed to prevent moisture absorption and contamination.[10] Use containers made of glass or high-density polyethylene (HDPE).[10]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases. [11]
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.[10]

Emergency Procedures

First Aid Measures

Exposure	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible. [2]
Skin Contact	Immediately flush the contaminated skin with plenty of soap and water for at least 15 minutes. [12] Remove contaminated clothing while rinsing. If skin irritation persists, get medical advice. [2]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids. [12] Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately. [2]

Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For a small spill, carefully cover the powder with an inert absorbent material (e.g., sand, vermiculite).
- Clean-up: Wearing appropriate PPE, carefully scoop the absorbed material into a designated hazardous waste container. Clean the spill area with a wet cloth or sponge, and place all

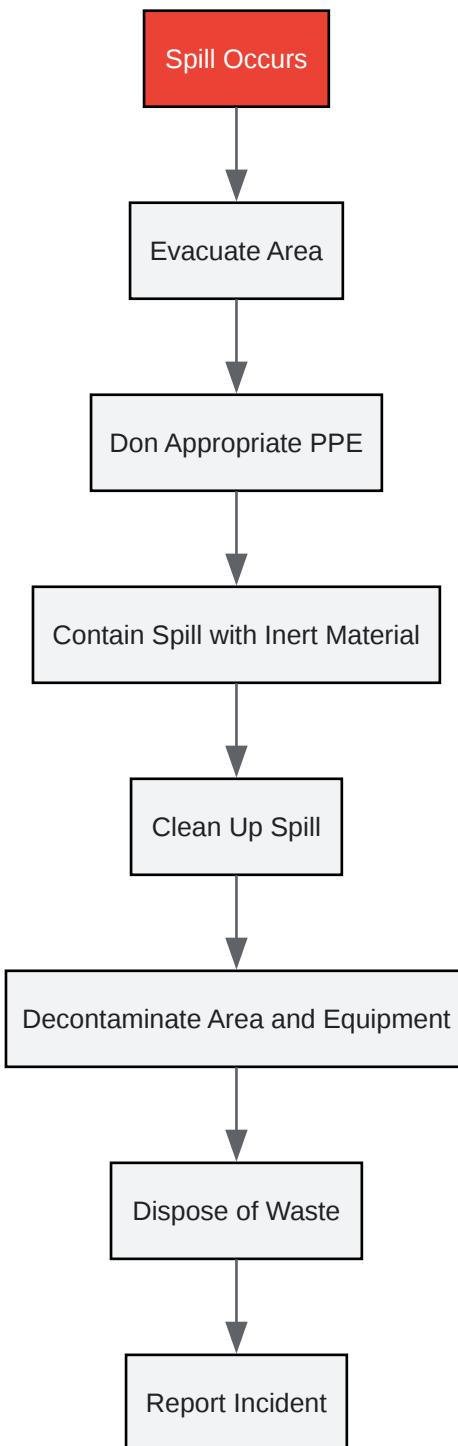
contaminated materials into the waste container.

- Decontaminate: Decontaminate the area and any equipment used for cleanup.
- Report: Report the spill to your supervisor and EHS department.

Waste Disposal

All waste containing **2-Chloro-5-methoxypyrazine**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste.[\[13\]](#) Collect halogenated organic waste in a separate, properly labeled, and sealed container.[\[13\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

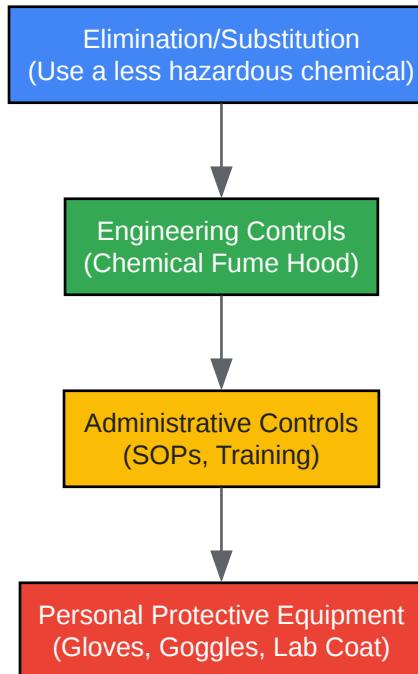
Visualizations



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Caption: Workflow for responding to a **2-Chloro-5-methoxypyrazine** spill.

Hierarchy of Controls for Exposure Prevention

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Caption: Hierarchy of controls for safe handling of hazardous chemicals.

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